

# Application Notes and Protocols for Cell Culture Labeling with DL-Mannitol-13C6

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## Compound of Interest

Compound Name: DL-Mannitol-13C

Cat. No.: B12419977

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## Introduction

Stable isotope labeling is a powerful technique in metabolic research, enabling the tracing of metabolic pathways and the quantification of metabolite flux. **DL-Mannitol-13C6**, a six-carbon sugar alcohol uniformly labeled with the stable isotope carbon-13, serves as a valuable tracer for investigating cellular metabolism. Its low natural abundance in most mammalian cells can minimize background noise, potentially offering a higher signal-to-noise ratio in metabolic flux analysis (MFA) studies.[1] These application notes provide detailed protocols for the use of **DL-Mannitol-13C6** in cell culture for metabolic labeling studies, particularly relevant for cancer research, drug development, and understanding cellular physiology.

## Principle

The core principle of stable isotope tracing involves introducing a labeled substrate, such as **DL-Mannitol-13C6**, into a cell culture system. Cells that take up and metabolize the labeled mannitol will incorporate the 13C atoms into downstream metabolites. By using analytical techniques like mass spectrometry (MS) and nuclear magnetic resonance (NMR) spectroscopy, the distribution and incorporation of 13C can be measured. This data allows researchers to elucidate metabolic pathways, determine the relative or absolute flux through these pathways, and identify metabolic reprogramming in response to various stimuli, such as drug treatment or genetic modifications.

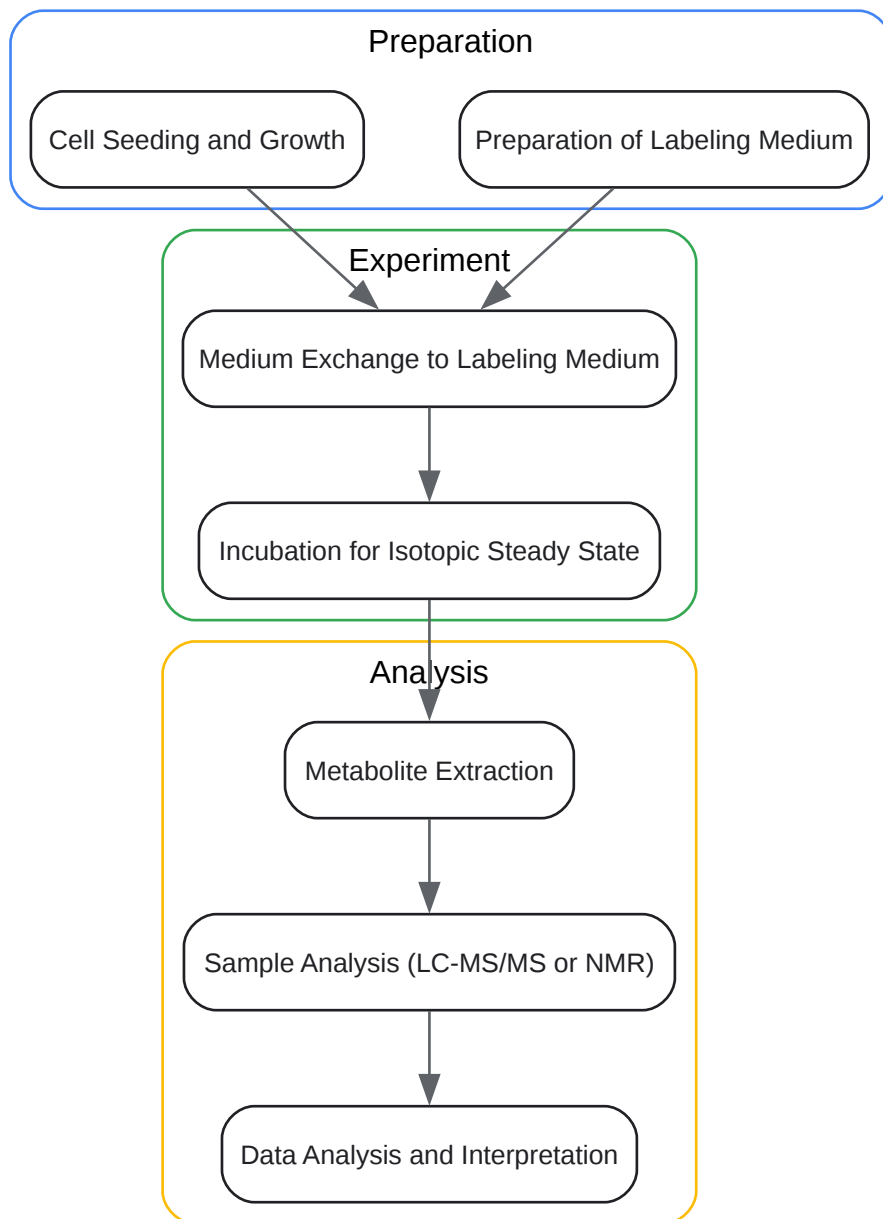
## Applications

- Metabolic Flux Analysis (MFA): Quantifying the rates of metabolic reactions within a cell.
- Metabolic Pathway Elucidation: Identifying active metabolic pathways and discovering novel ones.
- Drug Development: Assessing the metabolic effects of drug candidates on target cells.
- Disease Research: Investigating metabolic alterations in diseases such as cancer.

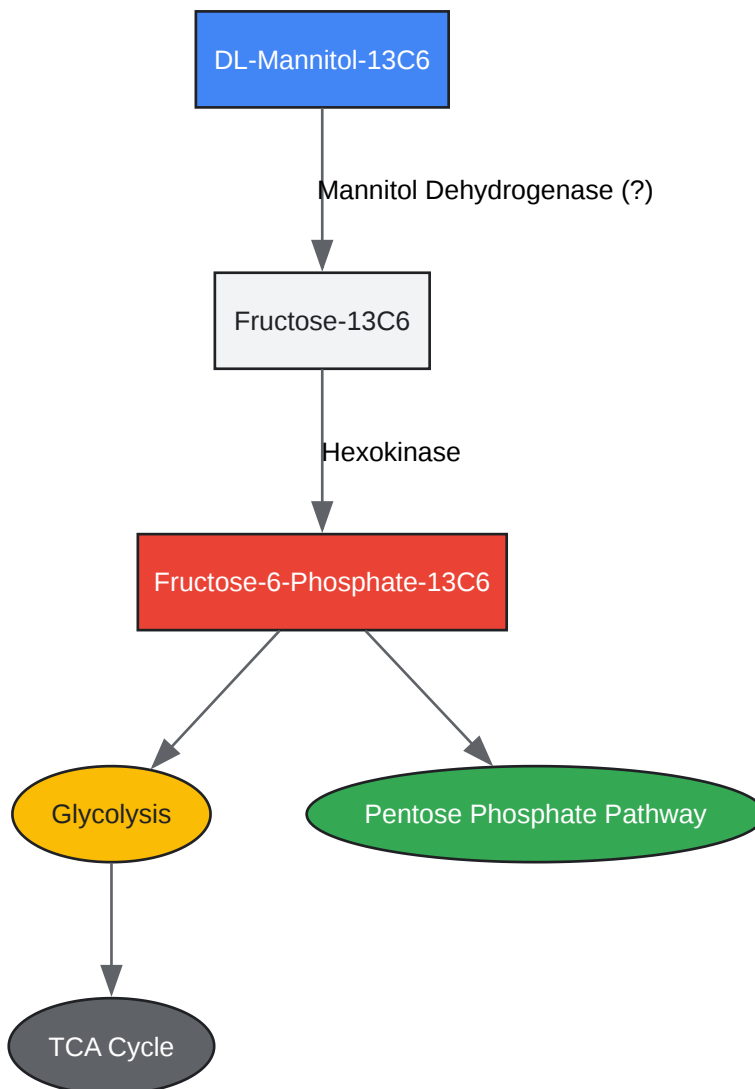
## Experimental Workflow Overview

The general workflow for a cell culture labeling experiment with **DL-Mannitol-13C6** involves several key steps, from cell culture preparation to data analysis.

## Experimental Workflow for DL-Mannitol-13C6 Labeling



## Proposed Mammalian Mannitol Metabolic Pathway



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## References

- 1. <sup>13</sup>C Mannitol as a Novel Biomarker for Measurement of Intestinal Permeability - PMC [pmc.ncbi.nlm.nih.gov]
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